

Chemical and Pharmacological Profile of RTI-111-d3

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Compound Focus: RTI-111-d3

Cat. No.: S1816262

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RTI-111-d3 is a deuterated analog of Dichloropane (RTI-111). Deuterium incorporation is a common strategy in pharmaceutical research to modify the metabolic profile of a compound, often used in the development of assays and for tracing purposes [1].

The following table summarizes the core identification and pharmacological data for the parent compound, RTI-111, which provides essential context for researchers.

Property	Description / Value
Chemical Name	Methyl (1R,2S,3S,5S)-3-(3,4-dichlorophenyl)-8-(Methyl-d3)-8-azabicyclo[3.2.1]octane-2-carboxylate Hydrochloride [1]
Parent Compound	Dichloropane (RTI-111) [2]
Molecular Formula	$C_{16}H_{20}Cl_2NO$ [1]
Molecular Weight	364.6945 g/mol [1]
Pharmacological Class	Phenyltropane-class Stimulant [2]
Primary Mechanism	Serotonin-Norepinephrine-Dopamine Reuptake Inhibitor (SNDRI) [2]
IC ₅₀ (Dopamine Transporter)	0.79 nM [2]

Property	Description / Value
IC ₅₀ (Norepinephrine Transporter)	18 nM [2]
IC ₅₀ (Serotonin Transporter)	3.13 nM [2]
Legal Status	Controlled Substance [1]

Supplier Information

RTI-111-d3 is available for non-medical, industrial, and scientific research applications from several specialty chemical suppliers. The table below lists some identified manufacturers.

Company Name	Purity	Package Sizes
Chemsky (shanghai) International Co., Ltd. [1]	98+%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg, 500 mg
Santa Cruz Biotechnology Inc. [1]	Information not specified	Information not specified
Xiamen Research Biotechnology Co., Ltd. [1]	Information not specified	Information not specified
Shanghai Hao Zhun Biological Technology Co., Ltd. [1]	Information not specified	Information not specified

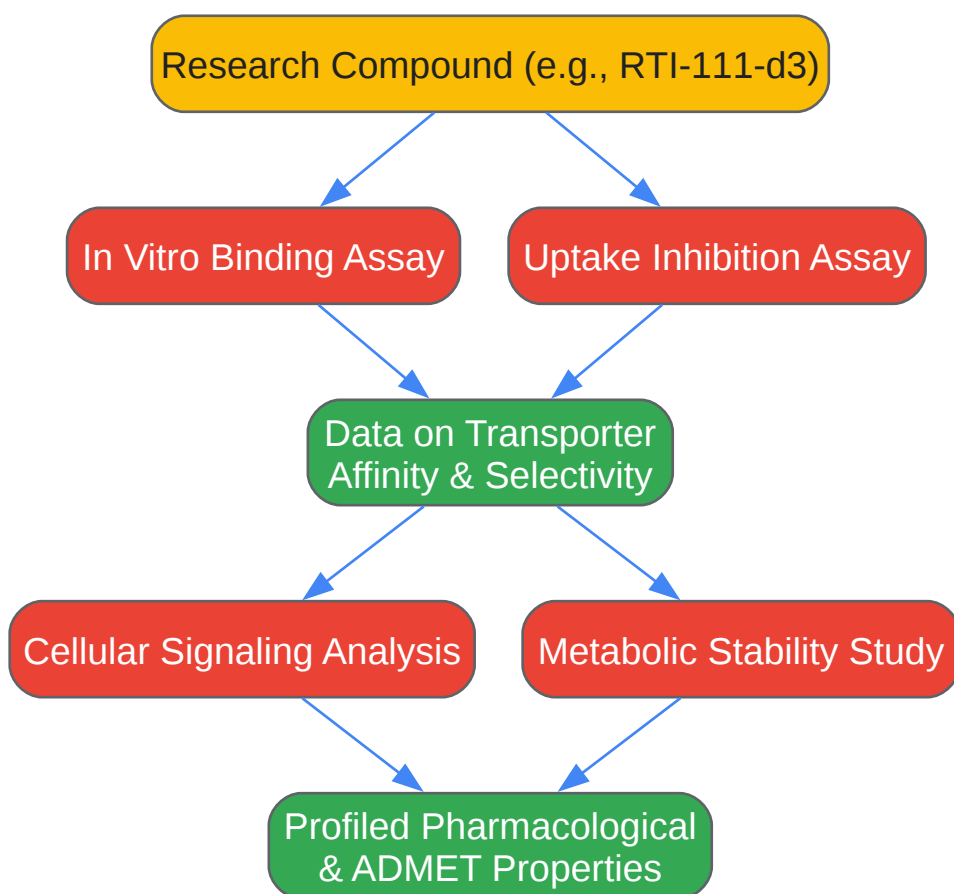
Handling and Safety Considerations

- Controlled Substance:** **RTI-111-d3** is explicitly classified as a controlled substance and a drug of abuse [1]. Researchers must ensure full compliance with all national and institutional regulations regarding the possession, use, and storage of controlled substances.

- **Research Applications:** Based on its properties, **RTI-111-d3** may be used in research related to the diagnosis and treatment of drug addiction, depression, anorexia, and neurodegenerative diseases [1].
- **Certificate of Analysis (COA):** For quality assurance, it is recommended to request a Certificate of Analysis from the supplier. If a COA is not available online, you can typically contact the supplier's customer service directly, providing the product name and batch number to request one [3].

Conceptual Research Workflow

Since detailed signaling pathways for **RTI-111-d3** were not found, the diagram below outlines a generalized workflow for *in vitro* pharmacological research on such a compound, based on its known mechanism as a monoamine reuptake inhibitor.



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References

1. 4229- RTI - 111 suppliers & manufacturers in China d 3 [chemicalbook.com]
2. Dichloropropane - Wikipedia [en.wikipedia.org]
3. - RTI - 111 | CAS 150653-91-1 (unlabeled) | SCBT - Santa Cruz... d 3 [scbt.com]

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